

An In-depth Technical Guide to Ethyl Benzoate

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Compound of Interest

Compound Name: Ethyl benzoate

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This guide provides comprehensive technical information on **ethyl benzoate**, a significant ester in various scientific and industrial applications. It covers its fundamental chemical identity, physical properties, synthesis protocols, and analytical methodologies, tailored for a professional audience in research and development.

Core Chemical Identity and Properties

Ethyl benzoate is an ester formed from the condensation of benzoic acid and ethanol.^[1] It is a colorless liquid with a characteristic sweet, fruity odor, and it is miscible with most organic solvents but nearly insoluble in water.^[1]

Data Summary Table

The following table summarizes the key quantitative data for **ethyl benzoate**.

Parameter	Value	References
IUPAC Name	Ethyl benzoate	[1]
CAS Number	93-89-0	[1][2][3][4][5]
Chemical Formula	C ₉ H ₁₀ O ₂	[1][2][6][7]
Molecular Weight	150.17 g/mol	[6][7]
Density	1.045 g/mL at 25 °C	[8]
Boiling Point	212-214 °C	[2][9]
Melting Point	-34 °C	[2][9]
Flash Point	88 °C (closed cup)	[2][8]
Refractive Index	n ₂₀ /D 1.504	

Experimental Protocols

Detailed methodologies for the synthesis and analysis of **ethyl benzoate** are crucial for its application in research and development.

Synthesis of Ethyl Benzoate via Fischer Esterification

Ethyl benzoate is commonly synthesized through the Fischer esterification of benzoic acid with ethanol, using a strong acid catalyst such as sulfuric acid.[10]

Materials:

- Benzoic acid (C₇H₆O₂)
- Ethanol (95%, C₂H₅OH)[7]
- Concentrated Sulfuric Acid (H₂SO₄)[10][11]
- Diethyl ether
- Sodium carbonate solution

- Anhydrous calcium chloride[7]
- Boiling chips[7]

Equipment:

- Round-bottom flask (150 mL)[7]
- Water-cooled reflux condenser[7]
- Heating mantle or water bath[7][11]
- Separatory funnel
- Distillation apparatus

Procedure:

- In a 150 mL round-bottom flask, combine 25.4 g of benzoic acid and 23 mL of 95% ethanol. [7]
- Gently swirl the flask to dissolve the benzoic acid.
- Slowly and carefully add 4.2 mL of concentrated sulfuric acid to the mixture while continuing to swirl.[7]
- Add a few boiling chips to the flask to ensure smooth boiling.[7]
- Attach the water-cooled reflux condenser to the flask and place the apparatus on a heating source.[7]
- Heat the mixture to reflux for approximately 3 hours.[7]
- After cooling, pour the reaction mixture into a separatory funnel containing 60 mL of cold water.[7]
- Add a sodium carbonate solution in small portions to neutralize the excess acid until the mixture is slightly alkaline.[7]

- Extract the **ethyl benzoate** using two 30 mL portions of diethyl ether.[\[7\]](#)
- Combine the ether extracts and dry them over anhydrous calcium chloride.[\[7\]](#)
- Finally, purify the **ethyl benzoate** by distillation, collecting the fraction that boils between 212-214 °C.[\[7\]](#)[\[9\]](#)

Analytical Protocol: Determination by Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a powerful technique for the identification and quantification of **ethyl benzoate** in various matrices, such as food and beverages.[\[8\]](#)[\[12\]](#)

Sample Preparation (Example: Beverage Sample):

- Dilute the liquid sample (e.g., soy sauce, wine) with a suitable solvent like ethanol.[\[8\]](#)[\[12\]](#)
- For solid samples, a headspace solid-phase microextraction (HS-SPME) technique may be employed to extract volatile components, including **ethyl benzoate**.[\[8\]](#)
- Centrifuge the diluted sample to remove any precipitates.[\[12\]](#)
- The supernatant can then be directly injected into the GC-MS system.[\[12\]](#)

Instrumentation and Conditions (Typical):

- Gas Chromatograph: Equipped with a capillary column suitable for separating aromatic esters.
- Mass Spectrometer: Capable of electron impact (EI) ionization and scanning a mass range that includes the characteristic ions of **ethyl benzoate**.[\[8\]](#)
- Injector Temperature: 250 °C
- Oven Temperature Program: Start at 50 °C, hold for 2 minutes, then ramp to 250 °C at 10 °C/min.
- Carrier Gas: Helium

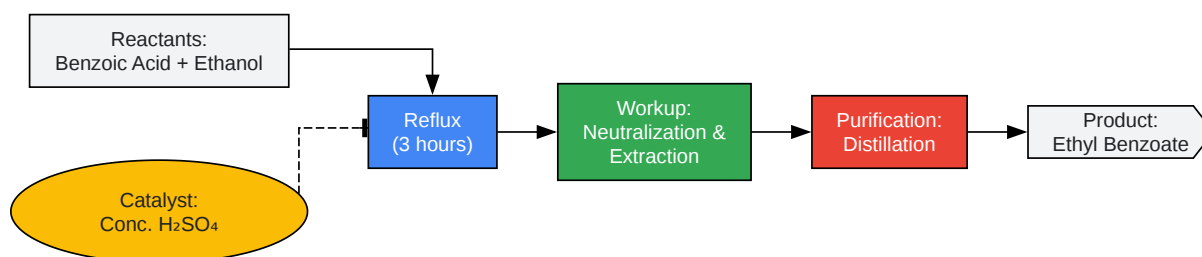
- Ionization Mode: Electron Impact (EI) at 70 eV
- Mass Range: m/z 40-400
- Identification: **Ethyl benzoate** is identified by its retention time and the fragmentation pattern in its mass spectrum, with characteristic peaks at m/z 105, 122, 77, and 150.[13]

Visualizations

Diagrams are essential for illustrating complex relationships and workflows in a clear and concise manner.

Fischer Esterification Workflow

The following diagram illustrates the key steps in the synthesis of **ethyl benzoate** via Fischer esterification.



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Caption: Workflow for the synthesis of **ethyl benzoate**.

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